

lachrymatory properties and handling of 2,4-dibromo-3-pentanone

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Compound of Interest

Compound Name: 1,2-Dibromo-2-methylbutane

Cat. No.: B078504

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Technical Support Center: 2,4-Dibromo-3-pentanone

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and lachrymatory properties of 2,4-dibromo-3-pentanone.

Frequently Asked Questions (FAQs)

Q1: What is 2,4-dibromo-3-pentanone and what are its primary hazards?

A1: 2,4-Dibromo-3-pentanone is a chemical compound with the molecular formula $C_5H_8Br_2O$. [1][2][3] It is recognized as a potent lachrymator, meaning it can cause tearing and irritation to the eyes.[4] Additionally, it is harmful if swallowed, causes skin irritation, and may cause respiratory irritation.[5] It is also a readily absorbed skin irritant, which can produce a sensation similar to sunburn.[4]

Q2: What are the immediate symptoms of exposure to 2,4-dibromo-3-pentanone?

A2: Exposure can lead to immediate eye irritation and tearing (lachrymatory effect).[4] Skin contact may cause a sensation of sunburn.[4] Inhalation can result in respiratory tract irritation. [5]

Q3: What personal protective equipment (PPE) is required when handling this compound?

A3: When working with 2,4-dibromo-3-pentanone, it is crucial to use appropriate PPE. This includes chemical safety goggles or a face shield, protective gloves, and a lab coat.[6][7][8] All work should be conducted in a well-ventilated area, preferably under a chemical fume hood.[4][6][7] For fire-related situations, a self-contained breathing apparatus is necessary.[7][8]

Troubleshooting Guide: Accidental Exposure

This guide provides immediate steps to take in case of accidental exposure to 2,4-dibromo-3-pentanone.

Scenario	Immediate Action	Follow-up
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[7][9]	Seek immediate medical attention.[7] If contact lenses are worn, remove them if it is safe to do so.[7]
Skin Contact	Take off immediately all contaminated clothing.[6][7] Wash the affected skin with soap and water.[8] One source suggests washing with a soap solution followed by a sodium hydrogen carbonate solution.[4]	Seek medical advice if skin irritation persists.[8] Wash contaminated clothing before reuse.[7]
Inhalation	Move the affected person to fresh air and keep them in a position comfortable for breathing.[6][7]	If the person is not breathing, give artificial respiration.[7][8] Seek immediate medical attention.[6][7]
Ingestion	Do NOT induce vomiting.[7] Rinse the mouth with water.[8][10]	Seek immediate medical attention or call a poison control center.[7]

Experimental Protocols: Safe Handling and Spill Management

Protocol 1: Standard Handling Procedure

- **Preparation:** Before handling, ensure a chemical fume hood is operational and the sash is at the appropriate height. Have all necessary PPE (lab coat, gloves, and chemical safety goggles) on. Prepare a waste container for halogenated organic compounds.
- **Dispensing:** Conduct all transfers of 2,4-dibromo-3-pentanone inside the chemical fume hood. Use a clean, dry syringe or pipette for liquid transfers. Keep the container tightly closed when not in use.[\[6\]](#)[\[8\]](#)
- **Post-Handling:** After handling, wash hands thoroughly with soap and water.[\[8\]](#) Decontaminate any surfaces that may have come into contact with the chemical.
- **Storage:** Store 2,4-dibromo-3-pentanone in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Protocol 2: Spill Management

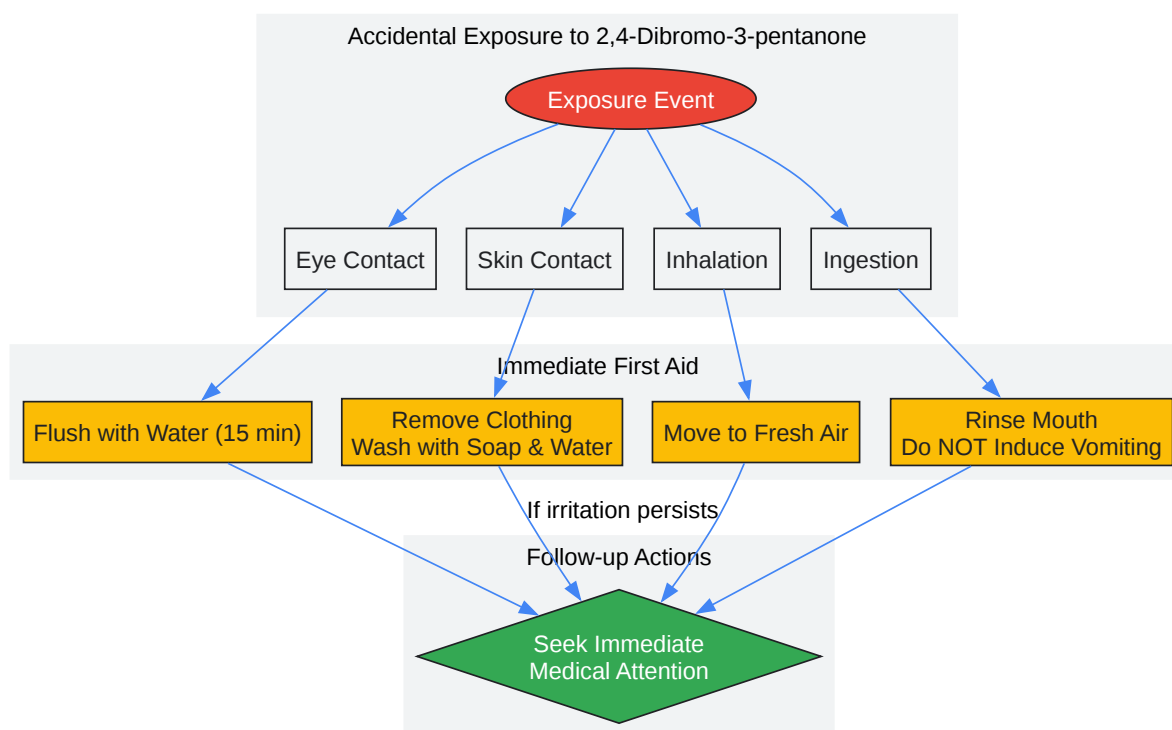
- **Evacuation and Ventilation:** In case of a spill, evacuate all non-essential personnel from the immediate area. Ensure the area is well-ventilated, preferably within a chemical fume hood.[\[11\]](#)
- **Containment:** For small spills, absorb the liquid with an inert material such as vermiculite, dry sand, or earth.[\[11\]](#) Do not use combustible materials like sawdust.
- **Collection:** Carefully collect the absorbent material and place it into a sealed, labeled container for hazardous waste disposal.[\[8\]](#)
- **Decontamination:** Clean the spill area with a suitable solvent, followed by washing with soap and water. All cleaning materials should be disposed of as hazardous waste.

Quantitative Data

While specific quantitative data on the lachrymatory potency of 2,4-dibromo-3-pentanone is not readily available in the provided search results, the following table summarizes its known physical and chemical properties.

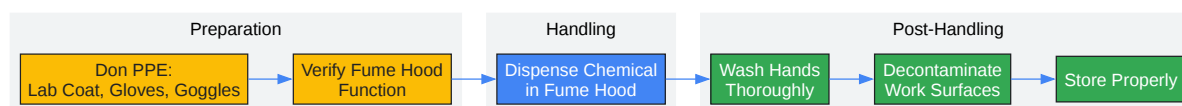
Property	Value	Reference
Molecular Formula	C ₅ H ₈ Br ₂ O	[1] [2] [3]
Appearance	Clear colorless to pale yellow liquid	[3]
Refractive Index	1.5025-1.5075 @ 20°C	[3]
Assay (GC)	≥96.0%	[3]
Water Solubility	Slightly soluble	[1] [12]

Visual Guides



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Caption: Troubleshooting workflow for accidental exposure.



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Caption: Workflow for safe handling of 2,4-dibromo-3-pentanone.

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